

Technical Support Center: Troubleshooting Spontaneous Activity in Brain Slices

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Compound of Interest

Compound Name: ACSF

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This guide provides troubleshooting advice and frequently asked questions for researchers encountering issues with spontaneous neuronal activity in acute brain slice preparations using artificial cerebrospinal fluid (**ACSF**).

Troubleshooting Guides

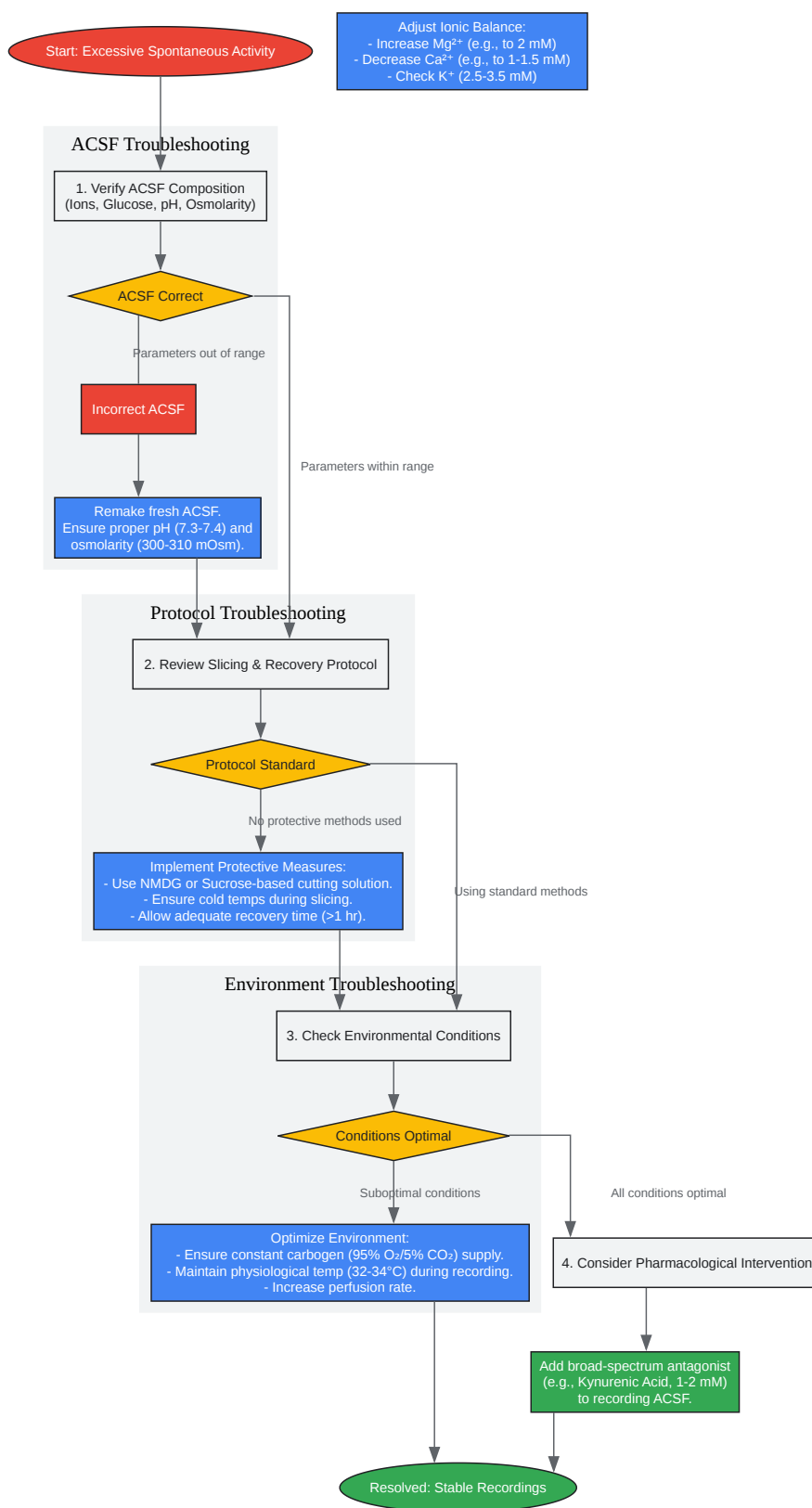
This section addresses specific problems in a question-and-answer format, offering potential causes, diagnostic steps, and detailed protocols for resolution.

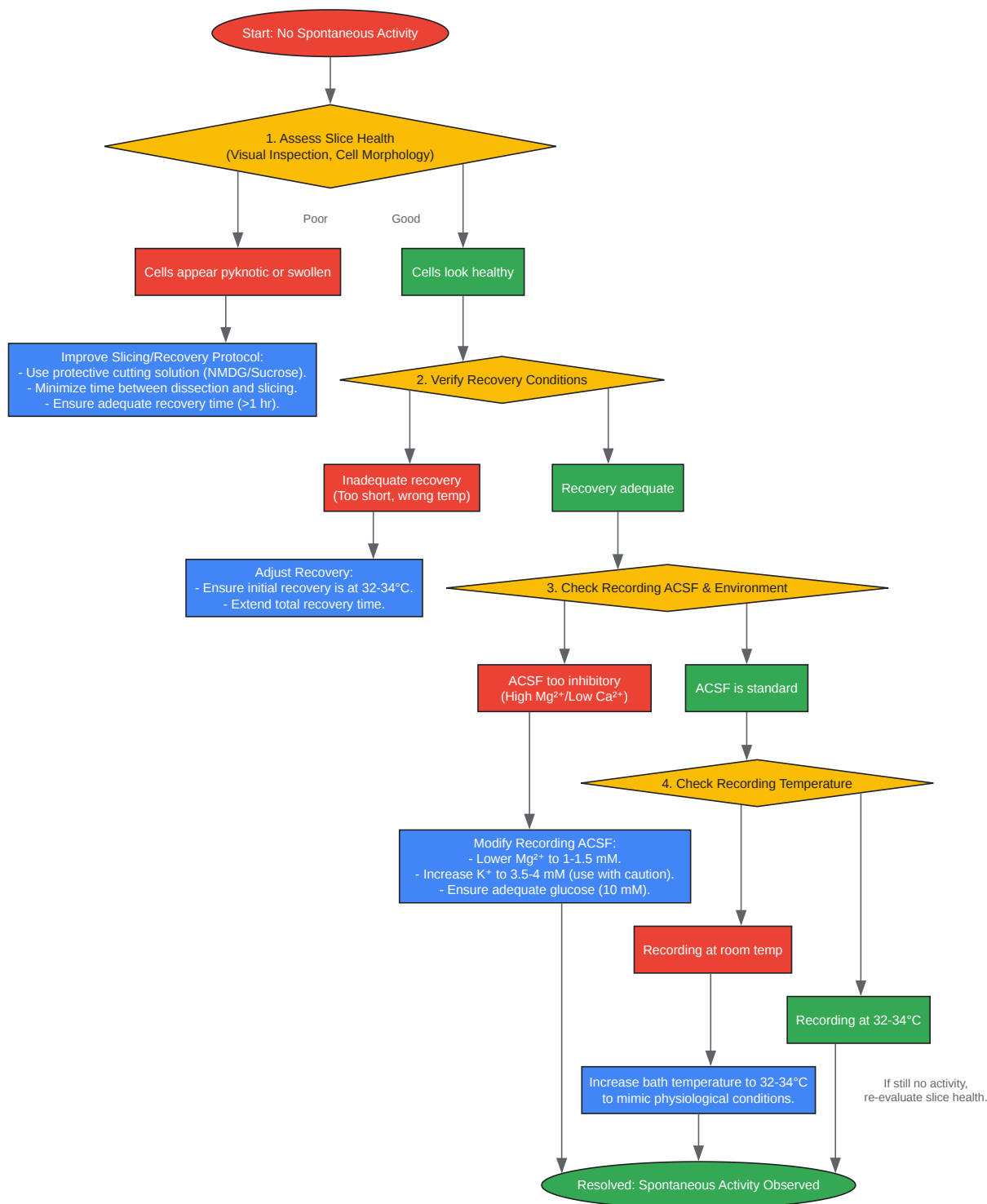
Issue 1: My brain slices show excessive spontaneous firing and hyperexcitability. What's wrong?

Uncontrolled, widespread spontaneous firing can obscure evoked responses and indicate poor slice health. This hyperexcitability often stems from an imbalance between excitatory and inhibitory signaling, metabolic stress, or physical damage.

Potential Causes & Solutions Workflow

The following diagram outlines a systematic approach to diagnosing and resolving hyperexcitability in brain slices.





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- To cite this document: BenchChem. [Technical Support Center: Troubleshooting Spontaneous Activity in Brain Slices]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1574454#troubleshooting-spontaneous-activity-in-brain-slices-with-acsf>]

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